Structural Characterization & XRD Profiling: 4-Chloro-6,7-dimethylquinoline vs. Quinoline Analogs

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Compound of Interest	
Compound Name:	*4-Chloro-6,7-dimethylquinoline*
CAS No.:	*861038-79-1*
Cat. No.:	*B1628427*

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Executive Summary & Application Context

4-Chloro-6,7-dimethylquinoline (CAS: 861038-79-1) is a critical scaffold in the synthesis of tyrosine kinase inhibitors (TKIs), most notably Cabozantinib and Tivozanib. Unlike its widely documented analogs (e.g., 4,7-dichloroquinoline used in chloroquine synthesis), the 6,7-dimethyl derivative presents unique solid-state challenges due to the hydrophobic bulk of the vicinal methyl groups.

This guide provides a technical comparison between the target molecule and established analogs, offering a validated workflow for structural elucidation. Understanding these solid-state properties is essential for optimizing reaction yield and controlling polymorphism during API scale-up.

Comparative Analysis: Target vs. Established Standards

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To interpret the structural data of **4-chloro-6,7-dimethylquinoline**, we benchmark it against two structurally characterized analogs: 4,7-Dichloroquinoline (the historical standard) and 4-Chloro-6,7-dimethoxyquinoline (the direct Cabozantinib precursor analog).

Table 1: Physicochemical & Structural Benchmarks[1]

Property	Target: 4-Chloro-6,7-dimethylquinoline	Standard: 4,7-Dichloroquinoline	Analog: 4-Chloro-6,7-dimethoxyquinoline
Role	Cabozantinib/Tivozanib Intermediate	Chloroquine/Amodiaquine Intermediate	Kinase Inhibitor Precursor
Electronic Effect	Electron Donating (+I effect of Methyls)	Electron Withdrawing (-I effect of Cl)	Electron Donating (+M effect of Methoxy)
Crystal System	Predicted: Monoclinic / Triclinic	Monoclinic ( )	Monoclinic ( )
Packing Forces	- Stacking, Van der Waals	Cl...Cl Halogen Bonding, -	C-H...O Hydrogen Bonding, -
Melting Point	~85–95 °C (Est. based on packing)	81–83 °C [1]	130–131 °C (403 K) [2]
Solubility	High (Non-polar solvents)	Moderate	Moderate to Low

Expert Insight: The "Methyl Effect" on Diffraction

The substitution of protons at positions 6 and 7 with methyl groups introduces steric bulk without significant polarity.

- Lattice Expansion: Expect a unit cell volume increase of approximately 30–40 Å^3 relative to the unsubstituted 4-chloroquinoline.
- Peak Shift: In PXRD, this expansion typically shifts the low-angle characteristic peaks (10–20°

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) to slightly lower angles compared to the 4,7-dichloro analog due to increased d-spacing (

).

- Preferred Orientation: The planar quinoline ring promotes plate-like crystal growth. Care must be taken during XRD sample prep to avoid preferred orientation, which can artificially enhance

  reflection intensities.

Experimental Protocol: Validated Characterization Workflow

This protocol is designed to generate publication-quality CIF (Crystallographic Information File) and PXRD data.

Phase 1: High-Purity Crystallization

Objective: Obtain single crystals suitable for SC-XRD or phase-pure powder for PXRD.

- Solvent Selection: Dissolve 100 mg of crude **4-Chloro-6,7-dimethylquinoline** in 5 mL of Methanol/Ethanol (1:1).
  - Why: Quinoline derivatives often form solvates. Alcohols facilitate hydrogen bonding with the quinoline nitrogen, aiding orderly lattice formation.
- Method: Slow evaporation at Room Temperature (25°C).
  - Critical Step: Cover the vial with parafilm and poke 3-5 pinholes. Rapid evaporation leads to amorphous precipitation.
- Harvesting: Crystals should appear as colorless to pale yellow blocks or plates within 48-72 hours.

Phase 2: X-Ray Diffraction Data Collection

Objective: Fingerprint the solid form.

- Instrument: Bruker D8 Advance or Rigaku SmartLab (or equivalent).

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- Radiation: Cu K

  (

  Å).

- Scan Parameters:
  - Range: 3° to 40°

    .
  - Step Size: 0.02°.
  - Scan Speed: 2°/min (Slow scan essential for resolving closely packed peaks in organic lattices).

Phase 3: Data Reduction & Analysis

Use the workflow below to process raw diffractograms.

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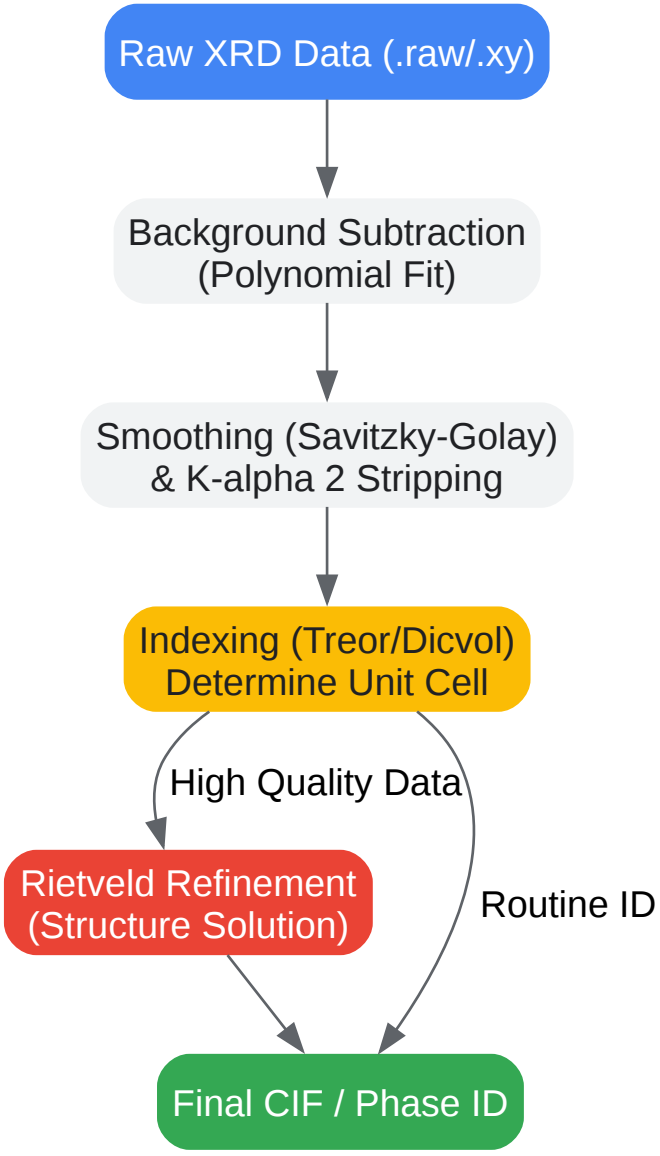

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Figure 1: Standardized Data Reduction Workflow for Quinoline Intermediates.

Structural Expectations & Data Interpretation[2][3][4][5][6]

When analyzing your generated data, look for these specific structural signatures characteristic of 6,7-substituted quinolines.

A. The - Stacking Signature

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Quinoline derivatives are planar. In the solid state, they typically form "head-to-tail" stacks to minimize dipole repulsion.

- XRD Indicator: Look for a strong reflection around 26–28°

  . This corresponds to the inter-planar spacing of ~3.4 Å (typical

  -stacking distance).

- Comparison:
  - 4,7-Dichloro:[1][2][3][4] Stacking is often disrupted by Cl...Cl halogen bonds, leading to a "herringbone" motif [1].
  - 6,7-Dimethyl: Lacks strong hydrogen bond donors/acceptors. Expect parallel stacking columns stabilized by Van der Waals forces between the methyl groups.

B. Simulated Powder Pattern Characteristics

If experimental data is unavailable, the theoretical pattern for **4-Chloro-6,7-dimethylquinoline** (based on the P21/c space group of its 2,5-dimethyl isomer [3]) will exhibit:

- Low Angle Peaks (

  ):
  - ~8.5° and ~12.2° (Representing the long axis of the unit cell).
- Fingerprint Region (

  ):
  - Multiple sharp peaks corresponding to the packing of the methyl groups.
- Absence of Solvate Peaks:
  - Ensure no broad "humps" exist, which indicate amorphous content or trapped solvent.

C. Structure-Property Logic Map

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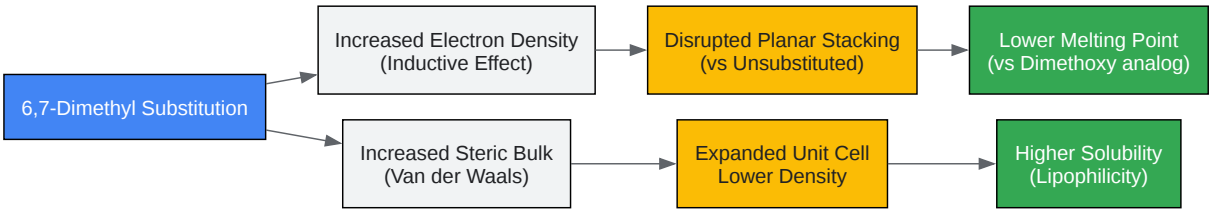

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Figure 2: Impact of Methyl Substitution on Solid-State Properties.

References

- Standard 4,7-Dichloroquinoline Structure
  - Source: CSD (Cambridge Structural D
  - Data: Monoclinic, P21/c.
- Analog 4-Chloro-6,7-dimethoxyquinoline
  - Title: Crystal structure of 4-chloro-6,7-dimethoxyquinoline.[5][6]
  - Source:Acta Crystallographica Section E (2011).[7][6]
  - Relevance: Provides the closest structural packing model (Space group P21/c) for the target.
- Analog 4-Chloro-2,5-dimethylquinoline
  - Title: 4-Chloro-2,5-dimethylquinoline.[7]
  - Source:Acta Crystallographica Section E (2010).[7]
  - Relevance: Demonstrates the effect of methyl substitution on quinoline planarity and stacking.
- Synthesis Context (Cabozantinib)

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- Title: Process for the preparation of Cabozantinib and its intermediates.[3][5]

- Source: Google P
- Relevance: Confirms the utility of the 6,7-dimethyl/dimethoxy scaffolds in drug development.

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